

A Comprehensive Technical Guide to 3,4-Diaminobenzenesulfonic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diaminobenzenesulfonic acid

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Introduction

3,4-Diaminobenzenesulfonic acid, with the CAS number 7474-78-4, is an aromatic sulfonic acid that serves as a versatile intermediate in various chemical syntheses.^[1] Its structure, featuring a benzene ring substituted with two amino groups and a sulfonic acid group, provides multiple reactive sites, making it a valuable building block in the production of dyes and other organic compounds.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical properties, synthesis, and safety considerations of **3,4-diaminobenzenesulfonic acid**.

Chemical and Physical Properties

3,4-Diaminobenzenesulfonic acid is typically a solid substance, appearing as a white to off-white or yellow to brown powder.^[2] While it does not have a distinct odor, care should be taken during handling due to its potential for irritation.^[2] The presence of the sulfonic acid group generally imparts water solubility.^[1]

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S	[1] [2] [4] [5] [6] [7]
Molecular Weight	188.201 g/mol	[1] [2] [4] [5]
Melting Point	-12 °C	[4] [5] [8]
Boiling Point	178-179 °C at 3 mm Hg	[4] [5] [8]
Density	0.936 g/mL at 25 °C	[4] [5]
pKa (Predicted)	-0.52 ± 0.50	[2] [4] [5]
Refractive Index (n _{20/D})	1.441	[4] [5]
Flash Point	>230 °F	[4] [5]
Solubility	Soluble in hexane, toluene, ethanol, and acetone. Sparingly soluble in water.	[2] [4] [5]
Appearance	Yellow to Brown Solid	[2]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry	[2] [4] [5]

Synthesis of 3,4-Diaminobenzenesulfonic Acid

A common method for the synthesis of **3,4-diaminobenzenesulfonic acid** involves the sulfonation of 1,2-diaminobenzene (o-phenylenediamine).[\[4\]](#)[\[9\]](#)

Experimental Protocol: Sulfonation of o-Phenylenediamine

This protocol describes a continuous flow microreactor synthesis method.

Materials:

- 1,2-Diaminobenzene (o-phenylenediamine)
- 95-97% Sulfuric acid

- Ice-water bath

Procedure:

- Preparation of the Sulfonation Mixture: Dissolve 160 g (1.48 mol) of 1,2-diaminobenzene in 800 g (435 mL; 8.16 mol) of 95-97% sulfuric acid.[\[4\]](#)[\[9\]](#)
- Reaction in Microreactor: The prepared sulfonation mixture is pumped into a continuous flow microreactor.[\[4\]](#)[\[9\]](#) The reaction is carried out at varying temperatures and residence times to optimize the yield.[\[4\]](#)[\[9\]](#)
 - At a reaction temperature of 160 °C with a residence time of 25 minutes, the yield is 80%.[\[9\]](#)
 - At a reaction temperature of 180 °C, the yield increases with residence time: 89% (5 min), 90% (10 min), and 100% (25 min).[\[9\]](#)
- Precipitation and Isolation: Upon exiting the reactor, the reaction mixture is rapidly cooled with water, causing the **3,4-diaminobenzenesulfonic acid** product to precipitate in an ice-water bath.[\[4\]](#)[\[9\]](#)
- Filtration and Characterization: The precipitated product is isolated by filtration.[\[4\]](#)[\[9\]](#) The final product is a white solid.[\[4\]](#)[\[9\]](#)

Characterization: The structure and purity of the synthesized **3,4-diaminobenzenesulfonic acid** can be confirmed using nuclear magnetic resonance (NMR) spectroscopy. ¹H-NMR spectroscopy (400 MHz, DMSO-d₆) is used to verify the formation of the desired product and the absence of isomers.[\[4\]](#)[\[9\]](#)

A patented method also describes a process where 1,2-diaminobenzene is reacted with anhydrous sulfuric acid at a temperature between 100 to 160 °C for 1 to 20 hours.[\[10\]](#)[\[11\]](#) Following the reaction, water or ice is added to the mixture to achieve a sulfuric acid concentration of 30 to 75% by weight, which facilitates the precipitation of the product.[\[10\]](#)[\[11\]](#) The precipitated **3,4-diaminobenzenesulfonic acid** is then isolated by filtration.[\[10\]](#)[\[11\]](#)

Applications

The primary application of **3,4-diaminobenzenesulfonic acid** is in the textile industry as a dye intermediate.^[2] It is a crucial component in the synthesis of various acid and reactive dyes.^[2] Its chemical structure allows it to react with other compounds to form colored products that can be applied to textiles.^[2] Additionally, it serves as a reagent and building block for the synthesis of other organic compounds in chemical research.^[2]

Safety and Handling

3,4-Diaminobenzenesulfonic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.^{[12][13][14]}

Hazard Statements:

- H315: Causes skin irritation.^[12]
- H319: Causes serious eye irritation.^[12]
- H335: May cause respiratory irritation.^[12]

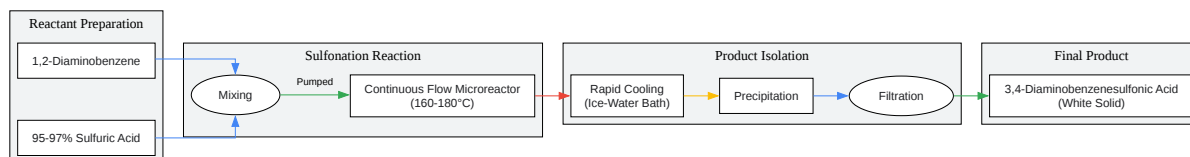
Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[12]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[12]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.^[12]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[12]

It is imperative to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing.^{[12][15]} In case of contact or inhalation, immediate medical attention should be sought.^[2]

Visualizations

Synthesis Workflow of 3,4-Diaminobenzenesulfonic Acid



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Caption: Workflow for the synthesis of **3,4-diaminobenzenesulfonic acid**.

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References

- 1. CAS 7474-78-4: 3,4-Diaminobenzenesulfonic acid [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. nbinnno.com [nbinnno.com]
- 4. 3,4-Diaminobenzenesulfonic acid CAS#: 7474-78-4 [m.chemicalbook.com]
- 5. 3,4-Diaminobenzenesulfonic acid Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. Benzenesulfonic acid, 3,4-diamino- | SIELC Technologies [sielc.com]
- 7. usbio.net [usbio.net]
- 8. 3,4-Diaminobenzenesulfonic acid | 7474-78-4 [sigmaaldrich.com]
- 9. 3,4-Diaminobenzenesulfonic acid | 7474-78-4 [chemicalbook.com]
- 10. ES2398647T3 - Procedure for the preparation of isolated 3,4-diaminobenzene sulfonic acid - Google Patents [patents.google.com]

- 11. EP1400507A1 - Process for the preparation of isolated 3,4-diaminobenzenesulfonic acid - Google Patents [patents.google.com]
- 12. aksci.com [aksci.com]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- 14. fishersci.com [fishersci.com]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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